

# An In-depth Technical Guide to Chlorotrimethylgermane (C<sub>3</sub>H<sub>9</sub>ClGe)

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## Compound of Interest

Compound Name: Chlorotrimethylgermane

CAS No.: 1529-47-1

Cat. No.: B075237

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## Abstract

**Chlorotrimethylgermane**, with the molecular formula C<sub>3</sub>H<sub>9</sub>ClGe, is a pivotal organogermanium compound utilized extensively in organic synthesis and materials science. This document provides a comprehensive technical overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and a summary of its primary applications. All quantitative data are presented in structured tables for ease of comparison, and key processes are visualized through diagrams generated using Graphviz.

## Chemical and Physical Properties

**Chlorotrimethylgermane** is a colorless liquid at room temperature with a distinct odor. It is a volatile and reactive compound, primarily used as a precursor for the introduction of the trimethylgermyl group into organic molecules.

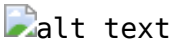
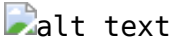
Table 1: Physical and Chemical Properties of **Chlorotrimethylgermane**

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>9</sub> ClGe	[1]
Molecular Weight	153.19 g/mol	[2]
CAS Number	1529-47-1	[3]
Appearance	Colorless liquid	[4]
Density	1.24 g/mL at 25 °C	[3]
Boiling Point	102 °C	[3]
Melting Point	-13 °C	[3]
Refractive Index (n <sub>20</sub> /D)	1.433	[3]
Solubility	Soluble in organic solvents, limited solubility in water.	[1]

## Safety and Handling

**Chlorotrimethylgermane** is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated fume hood. It is highly flammable and corrosive, causing severe skin burns and eye damage.[2]

Table 2: GHS Hazard Information for **Chlorotrimethylgermane**

Pictogram	Signal Word	Hazard Statement(s)	Precautionary Statement(s)
 	Danger	H225: Highly flammable liquid and vapor.H314: Causes severe skin burns and eye damage.	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.P280: Wear protective gloves/protective clothing/eye protection/face protection.P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Source:[2]

## Synthesis of Chlorotrimethylgermane

A common and effective method for the synthesis of **chlorotrimethylgermane** involves the controlled demethylation of tetramethylgermane using concentrated sulfuric acid, followed by treatment with ammonium chloride.[5]

## Experimental Protocol: Synthesis from Tetramethylgermane

### Materials:

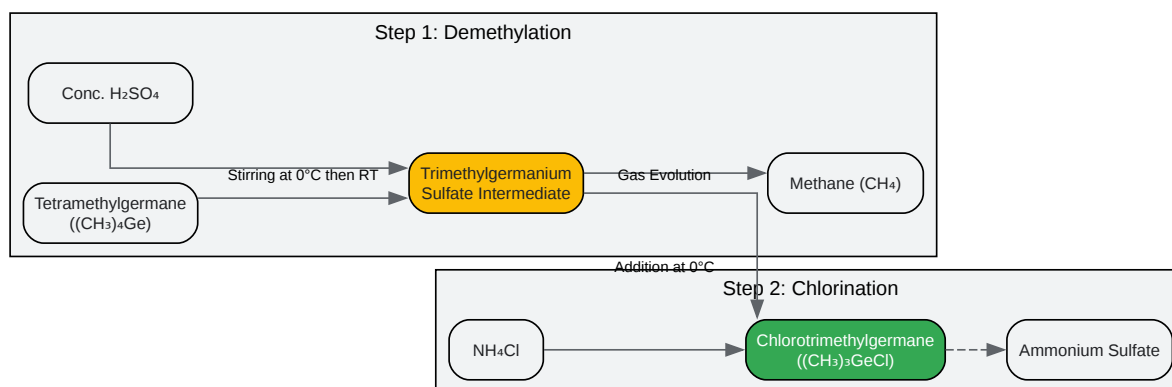
- Tetramethylgermane ((CH<sub>3</sub>)<sub>4</sub>Ge)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Ammonium Chloride (NH<sub>4</sub>Cl), dry and pulverized
- Pentane
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Ice bath
- Apparatus for gas collection

### Procedure:

- A two-necked flask equipped with a magnetic stirrer, a pressure-equalized addition funnel, and an outlet to a gas collection apparatus is cooled in an ice bath.
- 35.5 g (0.266 mol) of tetramethylgermane and 138 g of concentrated sulfuric acid are added to the flask.
- The solution is stirred magnetically for 2 hours at 0 °C and then for 5 hours at room temperature. The efficiency of stirring is critical for the reaction's success.
- After the evolution of 5.95 L (0.266 mol) of methane, the mixture is cooled in an ice bath.
- 22.5 g (0.417 mol) of dry, pulverized ammonium chloride is added to the mixture over 30 minutes with continuous stirring.
- Stirring is continued for an additional hour.
- The organic layer is extracted with three 200 mL portions of pentane.

- The combined organic layers are dried over anhydrous sodium sulfate.
- Simple distillation of the dried organic layer yields **chlorotrimethylgermane**.

Expected Yield: 30.25 g (86%) Boiling Point of Product: 102-103 °C at 760 mm Hg



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### Synthesis of **Chlorotrimethylgermane** Workflow

## Key Reactions and Applications

**Chlorotrimethylgermane** is a versatile reagent in organic synthesis, primarily for the introduction of the trimethylgermyl moiety. This group can serve as a protecting group or as a reactive handle for further transformations.

## Nucleophilic Substitution

The germanium-chlorine bond is susceptible to cleavage by nucleophiles, making it useful for the synthesis of a wide range of organogermanium compounds. A common example is the reaction with Grignard reagents to form new carbon-germanium bonds.

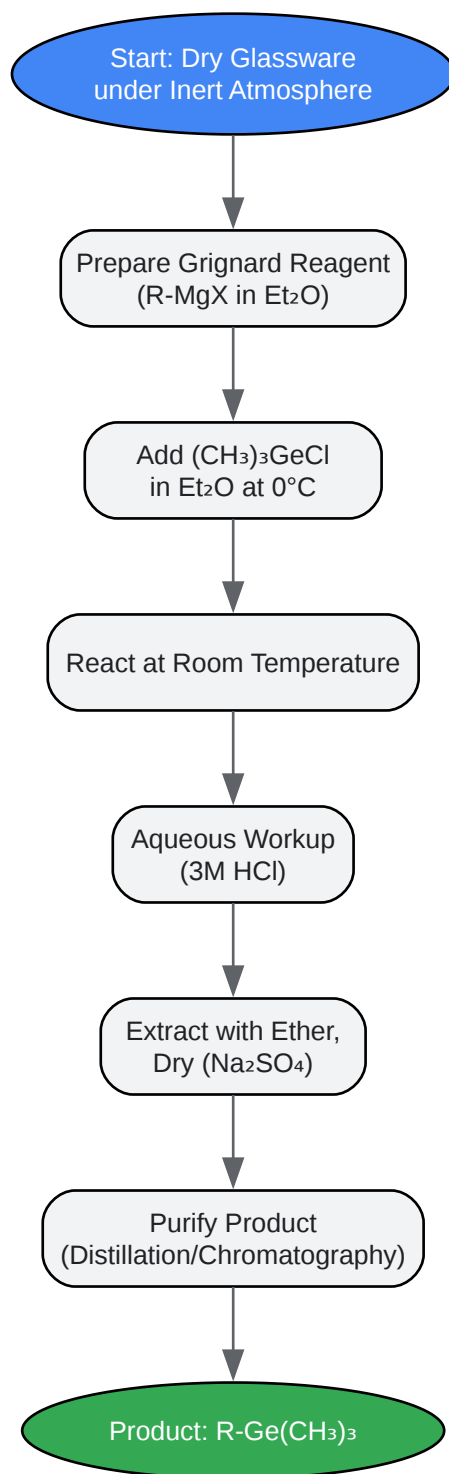
Experimental Protocol: Reaction with a Grignard Reagent (Illustrative)

## Materials:

- **Chlorotrimethylgermane** ((CH<sub>3</sub>)<sub>3</sub>GeCl)
- Magnesium turnings
- An alkyl or aryl halide (e.g., Bromobenzene)
- Anhydrous diethyl ether
- 3M HCl (for workup)

## Procedure:

- All glassware must be rigorously dried in an oven and assembled while hot under an inert atmosphere (e.g., nitrogen or argon).
- Prepare the Grignard reagent by adding a solution of the alkyl/aryl halide in anhydrous diethyl ether to magnesium turnings in a flask.
- Once the Grignard reagent formation is complete, cool the solution in an ice bath.
- Slowly add a solution of **chlorotrimethylgermane** in anhydrous diethyl ether to the Grignard reagent with stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- The reaction is quenched by the slow addition of aqueous 3M HCl.
- The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure, and the product is purified by distillation or chromatography.



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Grignard Reaction Workflow with (CH<sub>3</sub>)<sub>3</sub>GeCl

## Applications in Catalysis and Materials Science

Organogermanium compounds, often synthesized from **chlorotrimethylgermane**, are finding increasing applications in catalysis and materials science. They can be used as precursors for germanium-containing materials with interesting electronic and optical properties.[1] In catalysis, organogermanium compounds can act as catalysts or as coupling partners in various organic transformations.[6]

## Spectroscopic Data

The structure of **chlorotrimethylgermane** can be confirmed using various spectroscopic techniques.

Table 3: Spectroscopic Data for **Chlorotrimethylgermane**

Technique	Observed Peaks / Signals	Interpretation
$^1\text{H}$ NMR	Singlet at $-0.39$ ppm (in $\text{C}_6\text{H}_6$ )	All nine protons on the three methyl groups are chemically equivalent.[5]
$^{13}\text{C}$ NMR	A single resonance is expected for the methyl carbons.	The three methyl groups are chemically equivalent.
FT-IR (Neat)	Strong absorptions corresponding to C-H stretching and bending, and Ge-C stretching.	Confirms the presence of methyl groups and the germanium-carbon bond.
Mass Spec (EI)	Molecular ion peak and characteristic fragmentation pattern involving the loss of methyl groups and chlorine.	Provides information on the molecular weight and fragmentation pathways.

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